

Strategic Reagent Profile: 2-(2-Morpholin-4-ylethoxy)benzoic Acid[1][2]

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Compound of Interest

Compound Name: 2-(2-Morpholin-4-ylethoxy)benzoic acid

CAS No.: 179994-93-5

Cat. No.: B1310325

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Executive Summary

2-(2-Morpholin-4-ylethoxy)benzoic acid (CAS: 179994-93-5) is a specialized pharmaceutical intermediate used primarily in medicinal chemistry to introduce the 2-morpholinoethoxy pharmacophore. This moiety is a critical structural motif in modern drug design, particularly within kinase inhibitors and GPCR ligands, where it serves dual functions: enhancing aqueous solubility via the basic morpholine ring and providing a flexible ether linker for optimal ligand-protein binding interactions.

This technical guide provides a comprehensive analysis of its nomenclature, physicochemical properties, synthesis protocols, and applications in drug development.

Nomenclature & Synonyms

Accurate identification is paramount in global supply chains and regulatory filings. The following table consolidates the accepted synonyms and identifiers for this compound.

Table 1: Chemical Identity & Synonyms

Category	Identifier / Synonym
Common Name	2-(2-Morpholin-4-ylethoxy)benzoic acid
IUPAC Name	2-[2-(4-Morpholinyl)ethoxy]benzoic acid
CAS Registry Number	179994-93-5
Alternative Name 1	2-(2-Morpholinoethoxy)benzoic acid
Alternative Name 2	o-(2-Morpholinoethoxy)benzoic acid
Alternative Name 3	Benzoic acid, 2-[2-(4-morpholinyl)ethoxy]-
InChIKey	AGROLWZEYXFDEB-UHFFFAOYSA-N (Predicted for parent structure)
Molecular Formula	C ₁₃ H ₁₇ NO ₄
Molecular Weight	251.28 g/mol

Physicochemical Profile

Understanding the physical properties of this intermediate is essential for optimizing reaction conditions and predicting the pharmacokinetic behavior of downstream derivatives.

Table 2: Key Physicochemical Properties

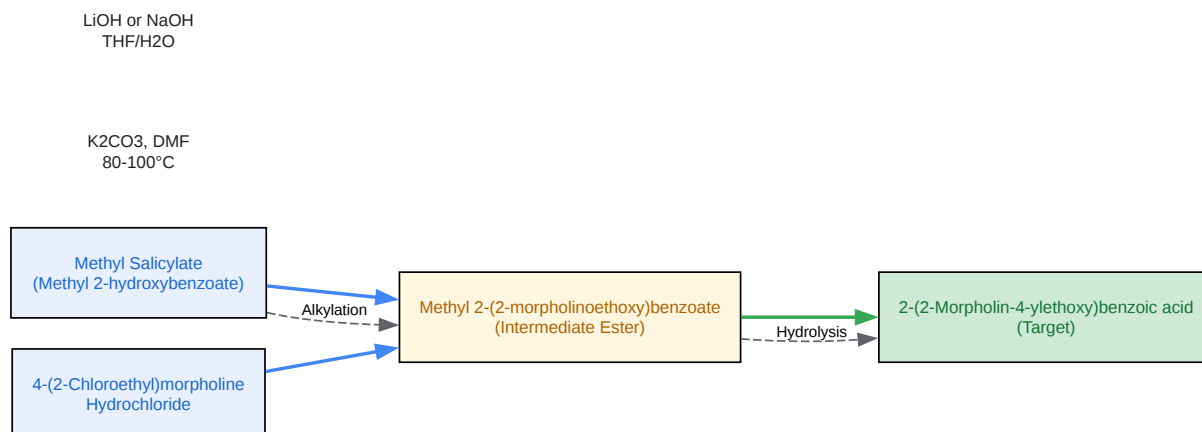
Property	Value (Predicted/Experimental)	Significance in Drug Design
LogP (Octanol/Water)	~1.2 - 1.5	Moderate lipophilicity; suitable for oral bioavailability when incorporated into larger scaffolds.
pKa (Acid)	~3.5 - 4.0 (Carboxylic acid)	Typical for benzoic acids; facilitates amide coupling reactions.
pKa (Base)	~7.5 - 8.0 (Morpholine N)	Protonation at physiological pH improves solubility.
Topological PSA	~66 Å ²	Good membrane permeability predictor (<140 Å ²).
H-Bond Donors	1 (Carboxylic acid -OH)	Key for initial binding or further derivatization.
H-Bond Acceptors	5	Facilitates interaction with solvent and protein residues.

Synthesis & Manufacturing Protocol

The synthesis of **2-(2-Morpholin-4-ylethoxy)benzoic acid** typically follows a Williamson Ether Synthesis strategy. This approach is preferred for its scalability and the availability of starting materials.

Retrosynthetic Analysis (Pathway Diagram)

The following diagram illustrates the logical disconnection of the target molecule into commercially available precursors: Methyl Salicylate and 4-(2-Chloroethyl)morpholine.



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Figure 1: Two-step synthetic pathway involving O-alkylation followed by ester hydrolysis.[1]

Detailed Experimental Protocol

Step 1: O-Alkylation (Formation of the Ester)

- Reagents: Methyl salicylate (1.0 eq), 4-(2-chloroethyl)morpholine hydrochloride (1.2 eq), Potassium carbonate (, 2.5 eq).
- Solvent: Anhydrous DMF or Acetonitrile.
- Procedure:
 - Charge the reaction vessel with Methyl salicylate and in DMF.
 - Stir at room temperature for 30 minutes to facilitate deprotonation of the phenol.

- Add 4-(2-chloroethyl)morpholine hydrochloride portion-wise.
- Heat the mixture to 80–100°C and monitor by TLC/LC-MS (typically 4–12 hours).
- Workup: Cool to RT, pour into ice water, and extract with Ethyl Acetate. Wash organics with brine, dry over

, and concentrate.

Step 2: Saponification (Hydrolysis to Acid)

- Reagents: Methyl 2-(2-morpholinoethoxy)benzoate (Intermediate), Lithium Hydroxide (LiOH, 3.0 eq).
- Solvent: THF:Water (3:1 mixture).
- Procedure:
 - Dissolve the intermediate ester in THF/Water.
 - Add LiOH and stir at room temperature or mild heat (40°C) until the ester is consumed (check by LC-MS).
 - Workup: Carefully adjust pH to ~4.0–5.0 using 1N HCl. The zwitterionic nature of the product (acid + morpholine amine) requires careful pH control to maximize precipitation or extraction efficiency (typically using n-Butanol or DCM/iPrOH).
 - Purification: Recrystallization from Ethanol/Ether or preparative HPLC if high purity (>99%) is required.

Applications in Drug Design

This compound is a high-value building block for "Fragment-Based Drug Discovery" (FBDD).

Pharmacophore Utility

The 2-morpholinoethoxy group is a privileged structure in medicinal chemistry.

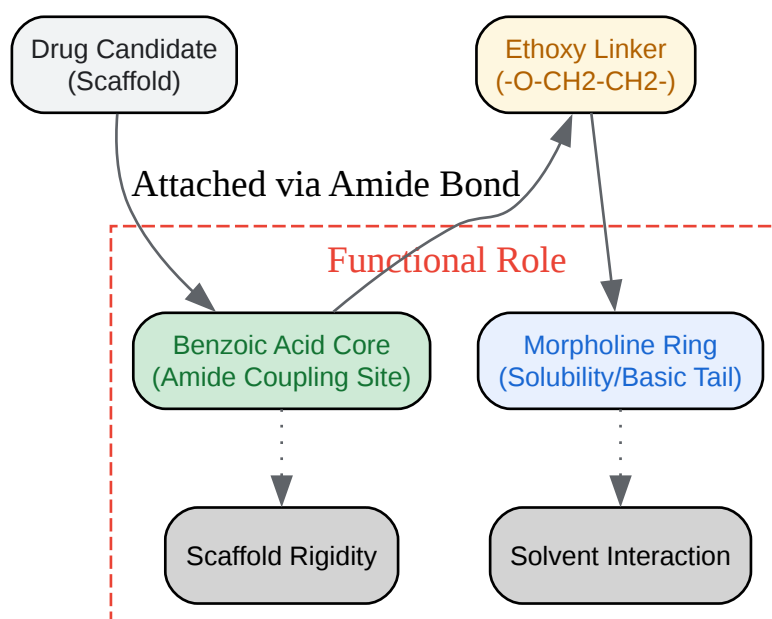
- Solubility Enhancement: The morpholine nitrogen (

) is protonated in the gastric environment, significantly improving the aqueous solubility of lipophilic drug scaffolds.

- Ether Linker: The 2-carbon ethoxy chain provides rotational freedom, allowing the morpholine ring to orient itself into solvent-exposed regions of a protein binding pocket (e.g., the "solvent front" in kinase domains).

Structural Logic in Kinase Inhibitors

Many kinase inhibitors (e.g., Gefitinib, Erlotinib) utilize similar alkoxy-morpholine side chains to improve physicochemical properties.



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Figure 2: Functional decomposition of the **2-(2-Morpholin-4-ylethoxy)benzoic acid** moiety in drug design.

Analytical Characterization Standards

To ensure the integrity of this reagent in research workflows, the following analytical criteria should be met:

- HPLC Purity: >98% (detection at 254 nm).

- ¹H NMR (DMSO-d₆):
 - ~12.5 ppm (s, 1H, -COOH)
 - ~7.4-7.8 ppm (m, 4H, Aromatic)
 - ~4.2 ppm (t, 2H, -O-CH₂-)
 - ~3.6 ppm (m, 4H, Morpholine O-CH₂)
 - ~2.7 ppm (t, 2H, -N-CH₂-)
 - ~2.5 ppm (m, 4H, Morpholine N-CH₂)
- Mass Spectrometry (ESI+):

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 6504230, **2-(2-Morpholin-4-ylethoxy)benzoic acid**. Retrieved from [\[Link\]](#)
- RCSB PDB. Ligand Summary for Related Morpholino-ethoxy Structures. Retrieved from [\[Link\]](#)

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Sources

- 1. (6-Methoxy-1,1,3-trioxo-4-propan-2-yl-1,2-benzothiazol-2-yl)methyl 2,6-dichloro-3-(2-morpholin-4-ylethoxy)benzoate | C₂₅H₂₈Cl₂N₂O₈S | CID 9938355 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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